

LumiPK: A Novel Fluorescent Tracer for PKL

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Compound Focus: PKI-IN-1

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The 2025 study by J. Matić et al. introduces **LumiPK**, a potent fluorescent tracer designed for target-engagement studies of the liver isoform of pyruvate kinase (PKL) [1].

Pyruvate kinases are key metabolic enzymes, and the PKL isoform is a valuable therapeutic target. LumiPK was developed to directly monitor allosteric ligand binding to PKL, filling a key technological gap [1].

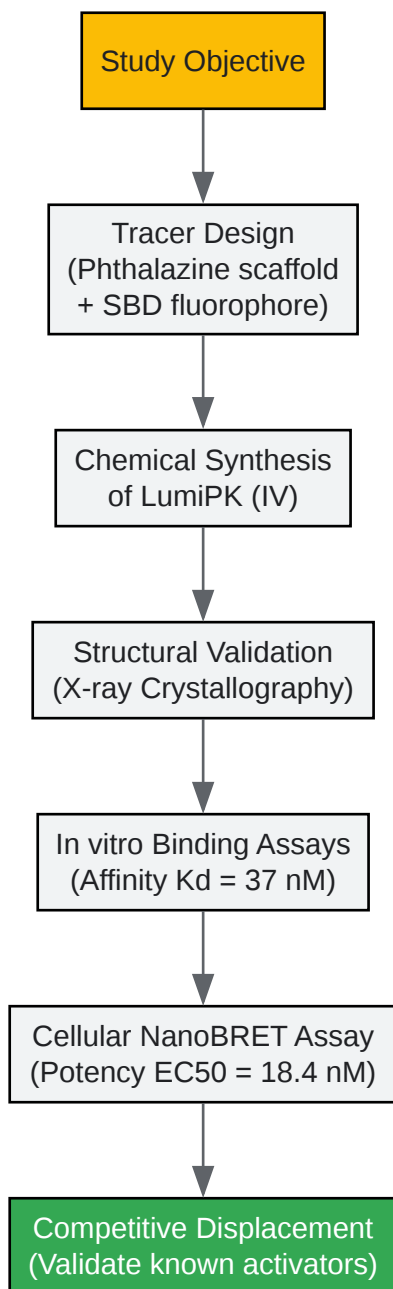
The table below summarizes the key quantitative data for LumiPK:

Parameter	Value / Description
Target Protein	Pyruvate Kinase Liver isoform (PKL)
Assay Type	NanoBRET (Bioluminescence Resonance Energy Transfer)
Affinity (K_D)	37 ± 5 nM (recombinant assays)
Cellular Potency (EC_{50})	18.4 nM
Key Validated Ligands	Mitapivat, TEPP-46, DASA-58
Fluorophore	4-sulfamonyl-7-aminobenzoxadiazole (SBD)
Molecular Scaffold	Phthalazine derivative

Experimental Workflow and Key Findings

The research involved several critical stages, from probe design to validation in cellular settings.

- **Design Strategy:** The molecular scaffold was based on a patented class of phthalazine-derived PKL activators. The design integrated an environment-sensitive SBD fluorophore to create a high-potency tracer, with LumiPK (tracer IV) predicted to be the most potent in the series [1].
- **Experimental Validation:** Binding to the allosteric pocket of PKL was confirmed through **X-ray crystallography** [1]. The team established a **NanoBRET assay** using a PKL-Nluc fusion protein to monitor intracellular target engagement by known PKL activators like mitapivat [1].



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Experimental workflow for LumiPK development and validation.

How to Locate the Specific Study

Since the exact paper you referenced was not found, here are practical steps to locate it:

- **Verify Citation Details:** Double-check the information. The compound might be listed under a different name (e.g., **LumiPK**), or the publication year might be 2025.
- **Search Specialized Databases:** Use professional scientific databases like **PubMed** or **Google Scholar** with precise queries such as "Matić J" "PKL" "2024" or "**PKL-IN-1**".
- **Consult Open Data:** If the paper is very recent (potentially ahead of print), searching the author's institutional repository or platforms like **ResearchGate** could be fruitful.

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References

1. Potent Fluorescent Probe for Target-Engagement Studies of ... [pmc.ncbi.nlm.nih.gov]

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